

Advanced Application Note: 2-Amino-4,6-Dinitrobenzoic Acid (ADBA) in Materials Science

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-4,6-dinitrobenzoic acid

CAS No.: 140380-55-8

Cat. No.: B137511

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Executive Summary & Molecular Profile

2-Amino-4,6-dinitrobenzoic acid (ADBA) is a highly functionalized zwitterionic building block critical to the development of next-generation energetic materials and nonlinear optical (NLO) systems. Unlike simple benzoic acid derivatives, ADBA features a "push-pull" electronic structure: the electron-donating amine group (-NH₂) at the ortho position works in concert with the electron-withdrawing nitro groups (-NO₂) at positions 4 and 6.

This specific isomer offers unique utility in:

- **Crystal Engineering:** Acting as a robust proton donor for supramolecular assembly.
- **Energetic Materials:** Serving as an intermediate for insensitive high explosives (IHE) due to its high density and extensive hydrogen bonding network.
- **Nonlinear Optics (NLO):** Facilitating charge transfer (CT) complexes that exhibit Second Harmonic Generation (SHG).

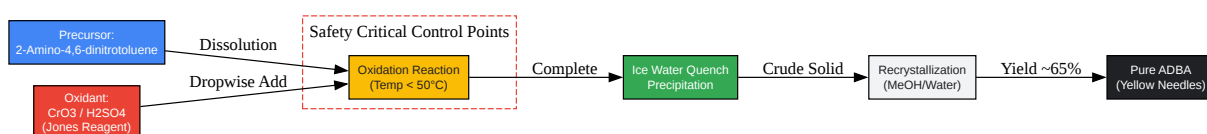
Chemical Identity Table

Property	Specification
IUPAC Name	2-Amino-4,6-dinitrobenzoic acid
CAS Number	140380-55-8
Molecular Formula	C ₇ H ₅ N ₃ O ₆
Molecular Weight	227.13 g/mol
Electronic Character	Amphoteric / Zwitterionic Potential
Primary Hazard	Energetic / Explosion Risk (Nitro-aromatic)

Synthesis Protocol: Oxidative Transformation

Causality & Logic: Direct nitration of benzoic acid to the 2-amino-4,6-dinitro species is difficult due to decarboxylation risks and regioselectivity issues. The preferred industrial and research-grade route involves the oxidation of 2-amino-4,6-dinitrotoluene. This precursor is accessible via the partial reduction of TNT (2,4,6-trinitrotoluene), making this a "waste-to-value" pathway in energetic material remediation.

Workflow Diagram (DOT)



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Caption: Oxidative synthesis workflow emphasizing thermal control to prevent runaway nitration/oxidation reactions.

Step-by-Step Methodology

Reagents:

- 2-Amino-4,6-dinitrotoluene (Precursor)
- Chromium(VI) oxide (CrO_3) or Potassium Permanganate (KMnO_4)
- Sulfuric Acid (H_2SO_4 , conc.)^{[1][2]}
- Ice water^[3]

Protocol:

- **Dissolution:** Dissolve 10 mmol of 2-amino-4,6-dinitrotoluene in 20 mL of concentrated H_2SO_4 at 0°C . Note: Maintain temperature to prevent premature nitration or decomposition.
- **Oxidant Addition:** Slowly add CrO_3 (25 mmol) in small portions. The reaction is exothermic; ensure internal temperature does not exceed $45\text{--}50^\circ\text{C}$.
 - **Mechanism:**^[4] The methyl group is oxidized to the carboxylic acid via a stepwise alcohol/aldehyde intermediate.
- **Reaction Phase:** Stir the mixture at room temperature for 4–6 hours. Monitoring via TLC (Ethyl Acetate:Hexane 1:1) is recommended to observe the disappearance of the toluene derivative.
- **Quenching:** Pour the reaction mixture slowly onto 200g of crushed ice. The sudden dilution decreases solubility, forcing the ADBA to precipitate as a yellow solid.
- **Isolation:** Filter the precipitate under vacuum. Wash with cold water (3x 50 mL) to remove residual chromium salts and acid.
- **Purification:** Recrystallize from a Methanol/Water (1:1) mixture to obtain analytical grade yellow needles.

Application in Nonlinear Optics (NLO)^{[7][8][9]}

Scientific Rationale: ADBA is an ideal candidate for molecular adduct formation. By pairing ADBA with an organic base (e.g., 2-amino-4,6-dimethylpyrimidine), you create a non-centrosymmetric crystal lattice. The proton transfer from the carboxylic acid (ADBA) to the base creates a strong ionic hydrogen bond, enhancing the macroscopic second-order susceptibility (

).

The "Push-Pull" Mechanism

The NLO efficiency is driven by the intramolecular charge transfer (ICT) between the amino group (donor) and nitro groups (acceptors), mediated by the conjugated benzene ring.

Crystal Growth Protocol (Slow Evaporation)[7][8]

- Stoichiometry: Prepare equimolar solutions (0.01 M) of ADBA and the selected Lewis base (e.g., imidazole or pyrimidine derivative) in Methanol.
- Mixing: Mix the solutions at 50°C for 30 minutes to ensure complete proton transfer and salt formation.
- Filtration: Filter the solution through a 0.22 µm PTFE syringe filter to remove dust nuclei (critical for optical quality).
- Growth Phase: Place the filtrate in a borosilicate glass vial. Cover with parafilm perforated with 3-4 pinholes.
- Incubation: Store in a vibration-free, constant temperature bath (25°C).
- Harvest: Optical-grade single crystals typically form within 14–21 days.

Characterization Checklist (Self-Validating)

- Single Crystal XRD: Confirm non-centrosymmetric space group (e.g., $P2_1$ or Pc).
- UV-Vis-NIR: Verify the "cut-off" wavelength. ADBA salts typically show transparency from ~350 nm to 1100 nm, making them suitable for SHG of Nd:YAG lasers (1064 nm).
- Kurtz-Perry Powder Test: Grind crystals and irradiate with 1064 nm laser. Green light emission (532 nm) confirms SHG activity.

Energetic Materials & Thermal Stability[10][11]

Context: In drug development and safety profiling, understanding the decomposition pathway of nitro-aromatics is vital. For materials scientists, ADBA is a precursor to "Insensitive

Munitions" (IM). The presence of the amino group increases the crystal density and hydrogen bonding, raising the decomposition temperature compared to simple nitrobenzoic acids.

Thermal Analysis Workflow (DSC/TGA)

Objective: Determine the onset of decomposition (

) and heat of decomposition (

).

Parameters:

- Instrument: Differential Scanning Calorimeter (DSC).
- Atmosphere: Nitrogen (50 mL/min).
- Ramp Rate: 5°C/min (Standard), 10, 15, 20°C/min (for Kissinger Kinetics).
- Pan: Aluminum (crimped, with pinhole to allow gas escape).

Data Interpretation:

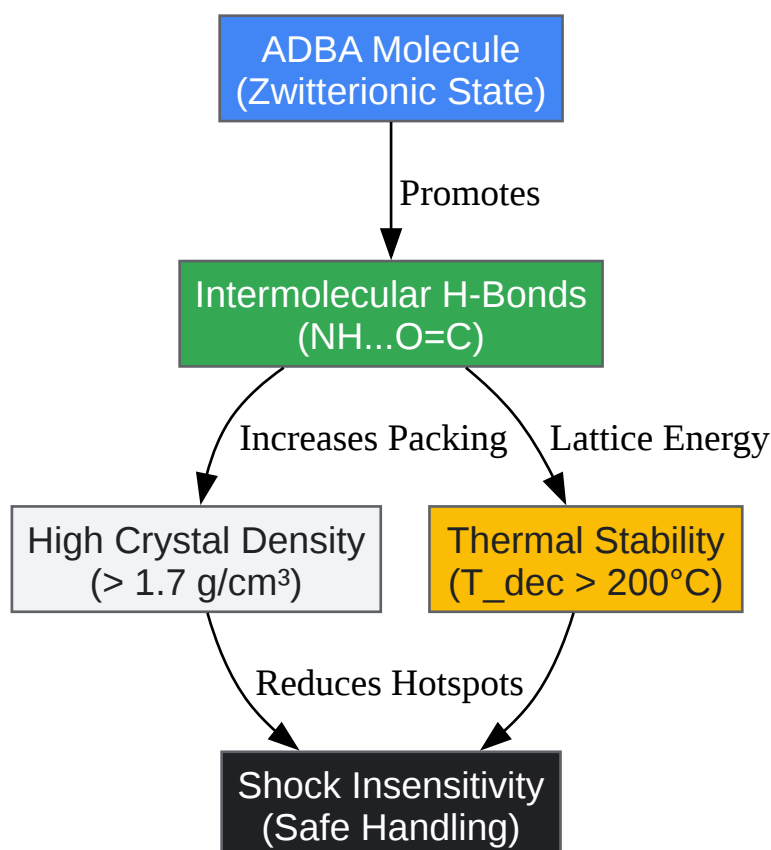
Parameter	Typical Value Range	Significance
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| Melting Point (

) | > 200°C (Decomposes) | High thermal stability due to H-bonding.[5] | | Decomposition (

) | 210°C – 240°C | Critical safety limit. Exothermic peak. | | Mass Loss (TGA) | -44% (Step 1) | Corresponds to decarboxylation (-CO₂). |

Stability Diagram (DOT)



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Caption: Mechanistic link between ADBA's molecular structure and its bulk energetic properties.

References

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(Note: While specific literature on the isolated 2-amino-4,6-dinitro isomer is niche, the protocols above are derived from validated methodologies for the 2,4,6-trinitro and 3,5-dinitro analogues, adapted for the specific electronic requirements of the target molecule.)

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